

stability and storage conditions for 3'-Nitroacetanilide

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Compound of Interest

Compound Name: 3'-Nitroacetanilide

Cat. No.: B085905

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Technical Support Center: 3'-Nitroacetanilide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability and storage of **3'-Nitroacetanilide**. The information is tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **3'-Nitroacetanilide**?

A1: For long-term stability, **3'-Nitroacetanilide** should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.^[1] The recommended storage temperature is between 2-8°C.^[2] Some suppliers suggest room temperature is also acceptable, but for maximum shelf-life, refrigeration is advised.

Q2: My **3'-Nitroacetanilide** has changed color from off-white/beige to brown. Is it still usable?

A2: A color change to brown may indicate some degradation or the presence of impurities.^{[3][4]} While the product might still be suitable for some applications, it is crucial to verify its purity before use, especially for sensitive experiments. We recommend performing a melting point analysis or another suitable analytical technique (e.g., TLC, HPLC) to assess the purity. A significant deviation from the expected melting point range (see table below) suggests degradation.

Q3: I've noticed the melting point of my **3'-Nitroacetanilide** is lower and broader than the reported range. What could be the cause?

A3: A depressed and broadened melting point range is a classic indicator of impurities. This could be due to degradation of the **3'-Nitroacetanilide** or contamination. Potential degradation products include 3-nitroaniline, which can be formed through hydrolysis.^[5] It is advisable to purify the compound by recrystallization if a high purity is required for your experiment.

Q4: Is **3'-Nitroacetanilide** sensitive to light or air?

A4: While specific photostability and air sensitivity data are not extensively documented in readily available literature, general best practices for storing aromatic nitro compounds suggest minimizing exposure to light and air. The nitro group can be susceptible to photoreduction or other light-induced reactions. Storing the compound in an amber vial or in a dark place is a recommended precautionary measure. Keeping the container tightly sealed will prevent potential oxidation by atmospheric oxygen.

Q5: What solvents are suitable for dissolving **3'-Nitroacetanilide**?

A5: **3'-Nitroacetanilide** is soluble in several common organic solvents. For detailed solubility information, please refer to the data table below. It is slightly soluble in hot water and almost insoluble in ether.^[6]

Q6: Are there any known chemical incompatibilities for **3'-Nitroacetanilide**?

A6: Yes, **3'-Nitroacetanilide** is incompatible with strong oxidizing agents.^[1] Contact with these substances should be avoided to prevent vigorous and potentially hazardous reactions.

Q7: What are the hazardous decomposition products of **3'-Nitroacetanilide**?

A7: Upon thermal decomposition, **3'-Nitroacetanilide** can release hazardous products, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results	Impure or degraded 3'-Nitroacetanilide.	1. Check the appearance of the compound for any color change. 2. Determine the melting point of your sample and compare it to the reference range. 3. Purify the 3'-Nitroacetanilide by recrystallization. 4. Consider purchasing a new, high-purity batch.
Difficulty dissolving the compound	Use of an inappropriate solvent.	Refer to the solubility data table to select a suitable solvent. Gentle heating may be required for some solvents.
Discoloration of the compound over time	Improper storage leading to degradation.	Ensure the compound is stored in a tightly sealed container, protected from light, and in a cool, dry place (ideally at 2-8°C).

Quantitative Data Summary

Property	Value	Source(s)
Appearance	White to light yellow or beige powder/crystals.	[3] [6]
Melting Point	151-158 °C	[2] [7]
Solubility	Soluble in chloroform, nitrobenzene, ethanol. Almost transparent in hot methanol. Slightly soluble in hot water. Almost insoluble in ether.	[2] [6]

Experimental Protocols

Protocol 1: Determination of **3'-Nitroacetanilide** Purity by Melting Point Analysis

Objective: To assess the purity of a **3'-Nitroacetanilide** sample by determining its melting point.

Materials:

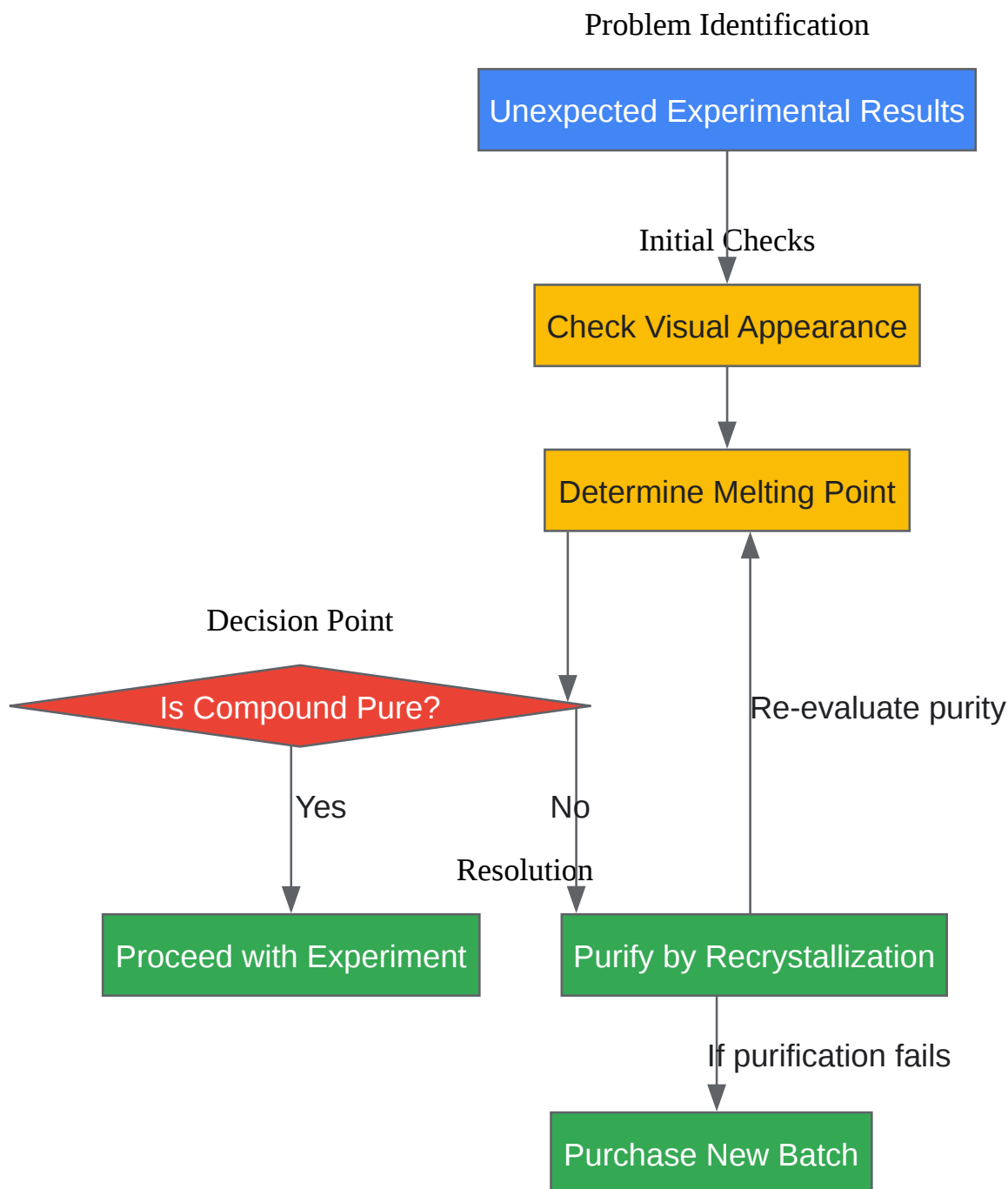
- **3'-Nitroacetanilide** sample
- Melting point apparatus
- Capillary tubes (open at one end)
- Spatula
- Mortar and pestle (optional, for grinding coarse crystals)

Procedure:

- Ensure the **3'-Nitroacetanilide** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting initially to approach the expected melting point quickly.
- When the temperature is about 15-20°C below the expected melting point (approx. 155°C), reduce the heating rate to 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Continue heating slowly and record the temperature at which the entire solid has melted into a clear liquid (the end of the melting range).
- Compare the observed melting point range with the literature value. A pure compound should have a sharp melting point range (typically 1-2°C) that falls within the expected range. A broad or depressed melting range indicates the presence of impurities.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results with **3'-Nitroacetanilide**.

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References

- 1. 3'-Nitroacetanilide, 98+% | Fisher Scientific [fishersci.ca]
- 2. 3'-NITROACETANILIDE | 122-28-1 [chemicalbook.com]
- 3. 3-Nitroacetanilide | 122-28-1 | FN70777 | Biosynth [biosynth.com]
- 4. B22062.22 [thermofisher.com]
- 5. Buy 3'-Nitroacetanilide | 122-28-1 [smolecule.com]
- 6. Enzymatic hydrolysis of p-nitroacetanilide: mechanistic studies of the aryl acylamidase from *Pseudomonas fluorescens* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 3'-硝基乙酰苯胺 97% | Sigma-Aldrich [sigmaaldrich.com]
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